

stability and storage conditions for 1,2-Diphenylethanol

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Compound of Interest

Compound Name: 1,2-Diphenylethanol

Cat. No.: B1347050

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Technical Support Center: 1,2-Diphenylethanol

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **1,2-Diphenylethanol**. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during laboratory experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **1,2-Diphenylethanol** has changed color from white to off-white/yellowish. Is it still usable?

A1: A slight change in color to off-white or yellowish may not necessarily indicate significant degradation, but it does suggest the presence of impurities or minor degradation products. It is recommended to assess the purity of the material using an appropriate analytical method, such as High-Performance Liquid Chromatography (HPLC), before proceeding with sensitive experiments. For applications requiring high purity, using a fresh, unopened container is advisable.

Q2: What are the optimal storage conditions to ensure the long-term stability of **1,2-Diphenylethanol**?

A2: To ensure the long-term stability of **1,2-Diphenylethanol**, it should be stored in a tightly closed container in a cool, dry place.[1] Some suppliers recommend storage at room temperature, while others suggest a -20°C freezer for optimal preservation.[2] Always refer to the manufacturer's specific recommendations provided on the product's data sheet.

Q3: I have observed clumping of the solid **1,2-Diphenylethanol**. What could be the cause and how can I resolve this?

A3: Clumping of solid **1,2-Diphenylethanol** is likely due to moisture absorption. This can happen if the container is not sealed tightly or if it is opened frequently in a humid environment. To resolve this, you can gently break up the clumps with a clean, dry spatula inside a glove box or a desiccator to minimize further moisture exposure. For future prevention, ensure the container is always securely sealed after use and consider storing it in a desiccator.

Q4: What are the known incompatibilities of **1,2-Diphenylethanol**?

A4: **1,2-Diphenylethanol** should be stored away from incompatible materials such as strong oxidizing agents and strong bases.[3] Contact with these substances can lead to vigorous reactions and degradation of the compound.

Q5: How can I tell if my **1,2-Diphenylethanol** has degraded?

A5: Besides visual changes like discoloration, degradation can be confirmed by analytical methods. A change in the melting point range or the appearance of new peaks in an HPLC or Gas Chromatography (GC) chromatogram are strong indicators of degradation. A broadened peak for the main compound can also suggest the presence of impurities.

Physicochemical and Storage Data

For easy reference, the following table summarizes the key physicochemical properties and recommended storage conditions for **1,2-Diphenylethanol**.

Property	Value	Citations
Appearance	White to off-white powder or crystals	[2]
Melting Point	66-68 °C	[2]
Boiling Point	167-200 °C	[4]
Solubility	Chloroform (Slightly), Methanol (Very Slightly)	[2]
Recommended Storage	Cool, dry place in a tightly sealed container.[1] Room temperature or -20°C freezer. [2]	[1][2]
Incompatibilities	Strong oxidizing agents, strong bases	[3]

Experimental Protocol: Stability Assessment of 1,2-Diphenylethanol

This section outlines a general protocol for assessing the stability of **1,2-Diphenylethanol** under various conditions.

Objective: To evaluate the stability of **1,2-Diphenylethanol** under accelerated and long-term storage conditions.

Materials:

- **1,2-Diphenylethanol** (test sample)
- HPLC grade acetonitrile and water
- Calibrated stability chambers (e.g., 40°C/75% RH, 25°C/60% RH)
- Photostability chamber

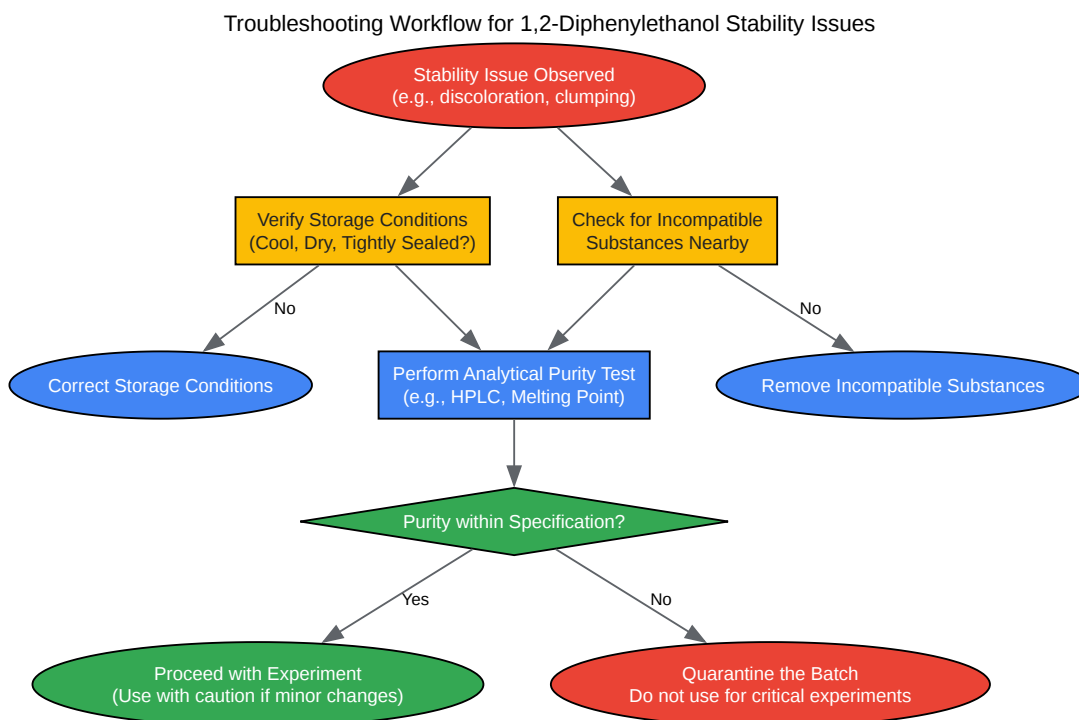
- Calibrated analytical balance
- HPLC system with a UV detector
- C18 HPLC column (e.g., 4.6 mm x 250 mm, 5 μ m)
- pH meter
- Volumetric flasks and pipettes

Methodology:

- Initial Analysis (Time Zero):
 - Perform a comprehensive analysis of the initial **1,2-Diphenylethanol** sample.
 - Appearance: Record the physical appearance (color, form).
 - Purity by HPLC: Develop and validate an HPLC method to determine the purity of **1,2-Diphenylethanol** and to separate it from potential degradation products.
 - Mobile Phase Example: Acetonitrile:Water (gradient or isocratic)
 - Column: C18
 - Detection Wavelength: ~220 nm
 - Inject a known concentration and record the chromatogram. Calculate the initial purity.
- Sample Preparation for Stability Study:
 - Accurately weigh samples of **1,2-Diphenylethanol** into appropriate containers (e.g., amber glass vials with inert caps).
 - Prepare separate sets of samples for each storage condition.
- Storage Conditions:

- Accelerated Stability: Place one set of samples in a stability chamber at $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $75\% \pm 5\%$ relative humidity (RH).
- Long-Term Stability: Place another set of samples in a stability chamber at $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ and $60\% \pm 5\%$ RH.
- Photostability: Expose a set of samples to a light source according to ICH Q1B guidelines. Include a control sample wrapped in aluminum foil to protect it from light.
- Time Points for Analysis:
 - Accelerated: Pull samples at pre-determined intervals (e.g., 1, 2, 3, and 6 months).
 - Long-Term: Pull samples at pre-determined intervals (e.g., 0, 3, 6, 9, 12, 18, 24 months).
 - Photostability: Analyze after the specified exposure period.
- Analysis at Each Time Point:
 - For each pulled sample, perform the following analyses:
 - Appearance: Record any changes in physical appearance.
 - Purity by HPLC: Prepare a solution of the sample at the same concentration as the initial analysis. Inject into the HPLC system and compare the chromatogram to the time-zero result.
 - Quantify any new peaks (degradation products) and calculate the percentage of remaining **1,2-Diphenylethanol**.
- Data Evaluation:
 - Tabulate the results for appearance and purity at each time point and for each storage condition.
 - Analyze the trends in degradation to establish the shelf-life and recommended storage conditions.

Diagrams



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Caption: A logical workflow for troubleshooting common stability issues encountered with **1,2-Diphenylethanol**.

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